

A Technical Guide to the Solubility of Methyl 3-bromo-5-iodobenzoate

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Compound of Interest

Compound Name: Methyl 3-bromo-5-iodobenzoate

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Methyl 3-bromo-5-iodobenzoate is a halogenated aromatic ester with the chemical formula $C_8H_6BrIO_2$. It serves as a key intermediate in various organic syntheses. Understanding its solubility is critical for its application in reaction chemistry, purification, and formulation development. This guide provides a consolidated overview of its known properties and outlines standard methodologies for solubility determination.

Physicochemical Properties

Methyl 3-bromo-5-iodobenzoate is a solid at room temperature, with a melting point ranging from 59 to 64°C.^[1] Key identifiers for this compound are:

- CAS Number: 188813-07-2
- Molecular Weight: 340.94 g/mol
- Boiling Point: 334.5°C at 760 mmHg^[1]

Solubility Data

Quantitative, temperature-dependent solubility data for **Methyl 3-bromo-5-iodobenzoate** in a wide range of organic solvents is not extensively documented in publicly available literature. However, based on the principle of "like dissolves like," its polarity suggests solubility in

common organic solvents.^[2] The compound's structure, featuring both polar (ester) and nonpolar (halophenyl) regions, indicates it would be sparingly soluble to insoluble in water.

A qualitative summary of expected solubility based on general principles of organic chemistry is presented below.^{[2][3]}

Solvent Class	Representative Solvents	Expected Qualitative Solubility
Polar Aprotic	Acetone, Acetonitrile, DMSO, DMF	Soluble
Halogenated	Dichloromethane, Chloroform	Soluble
Ethers	Diethyl Ether, Tetrahydrofuran (THF)	Soluble
Aromatics	Toluene, Benzene	Soluble to Moderately Soluble
Alcohols	Methanol, Ethanol	Moderately Soluble
Nonpolar	Hexanes, Cyclohexane	Sparingly Soluble to Insoluble
Aqueous	Water	Insoluble

This table is predictive. Experimental verification is required for precise quantitative data.

Experimental Protocol: Solubility Determination via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound.^{[4][5]} It involves equilibrating an excess amount of the solid compound with the solvent of interest at a constant temperature until the solution is saturated.

Materials and Equipment

- **Methyl 3-bromo-5-iodobenzoate (solid)**
- Solvent of interest (e.g., Ethanol)

- Scintillation vials or sealed flasks
- Orbital shaker with temperature control (incubator shaker)
- Syringe filters (e.g., 0.22 µm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

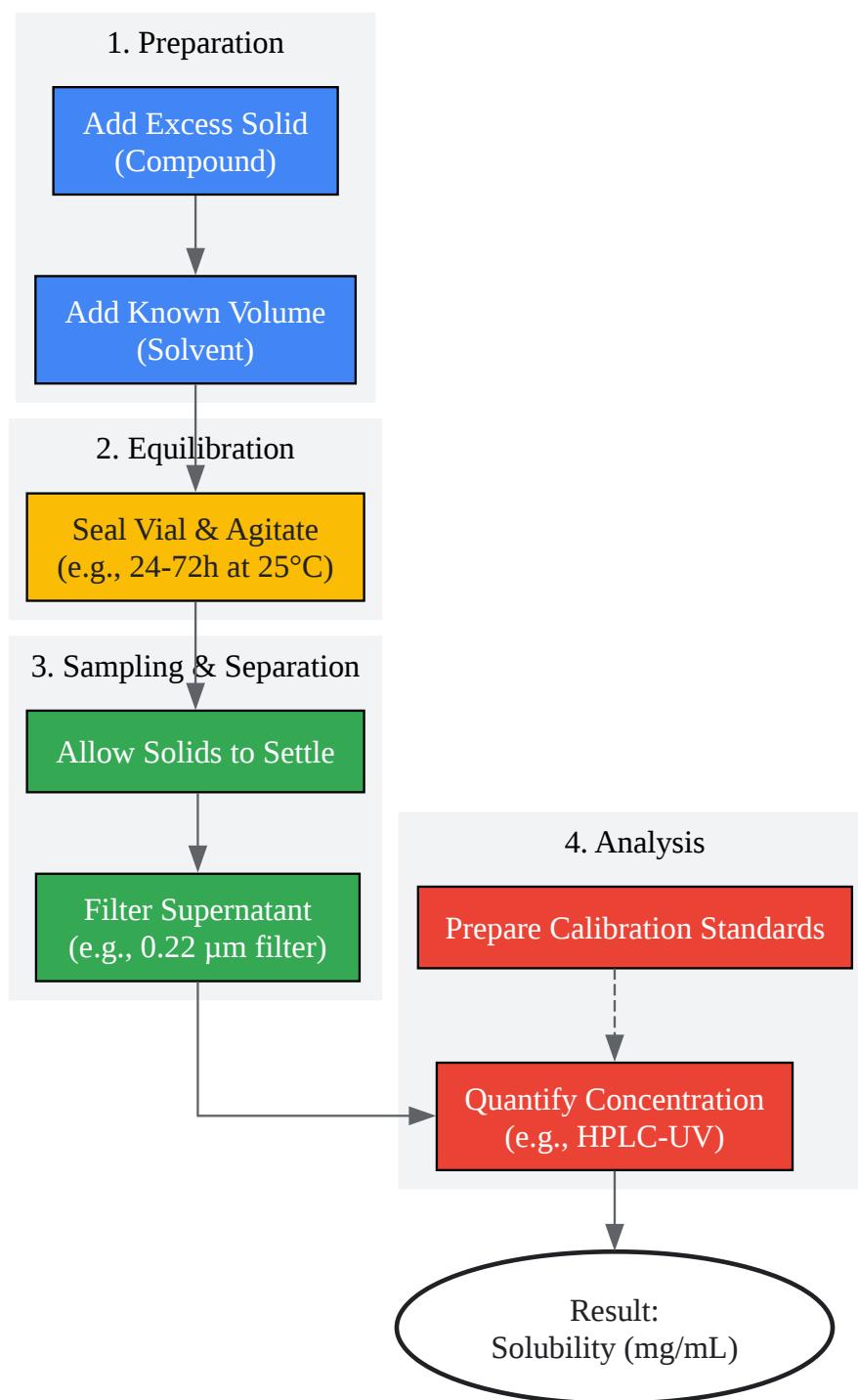
Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of solid **Methyl 3-bromo-5-iodobenzoate** to a vial. An amount that ensures a visible solid residue remains after equilibration is crucial.
 - Accurately pipette a known volume of the chosen solvent into the vial.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an incubator shaker set to a constant temperature (e.g., 25°C).
 - Agitate the mixtures for a sufficient duration to ensure equilibrium is reached.^[5] This can take from 24 to 72 hours, depending on the compound and solvent system.^{[4][5]}
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to let the excess solid settle.
 - Carefully withdraw a sample of the supernatant using a syringe.

- Immediately filter the sample through a syringe filter into a clean vial to remove all undissolved solids.[4][6]
- Analysis:
 - Prepare a series of standard solutions of known concentrations of **Methyl 3-bromo-5-iodobenzoate** in the same solvent.
 - Quantify the concentration of the filtered saturated solution using a suitable analytical method like HPLC-UV or UV-Vis spectrophotometry.[4][5][6] This is achieved by comparing the analytical response of the sample to a calibration curve generated from the standard solutions.
- Calculation:
 - The determined concentration from the analysis represents the solubility of the compound in that solvent at the specified temperature. Results are typically expressed in units of mg/mL, g/L, or mol/L.

Workflow Visualization

The following diagram illustrates the key steps in the shake-flask method for determining solubility.

[Click to download full resolution via product page](#)**Caption:** Workflow for the Shake-Flask Solubility Determination Method.

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